

Introduction: The Imperative for Accurate Domoic Acid Quantification

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Compound of Interest

Compound Name: *Domoic acid*

CAS No.: *14277-97-5*

Cat. No.: *B1670877*

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Domoic acid (DA) is a potent neurotoxin produced by marine diatoms of the genus *Pseudo-nitzschia*.^{[1][2][3]} Through the marine food web, this toxin bioaccumulates in filter-feeding shellfish, crustaceans, and certain fish.^[1] Human consumption of contaminated seafood can lead to a neurotoxic illness known as Amnesic Shellfish Poisoning (ASP), characterized by gastrointestinal distress and severe neurological symptoms, including permanent short-term memory loss, seizures, and in extreme cases, death.^{[1][3][4]}

To protect public health, regulatory agencies worldwide have established action levels for **domoic acid** in seafood. In the United States and Canada, the action level is typically 20 parts per million (ppm or µg/g) in shellfish meat.^{[5][6][7]} For certain products like Dungeness crab, a level of 30 ppm is established for the viscera, where the toxin tends to concentrate.^{[1][6]} The enforcement of these limits is paramount for consumer safety and the economic stability of the shellfish industry.

This reliance on regulatory action levels necessitates the use of precise, accurate, and reliable analytical methods. However, the performance of an analytical method is not solely dependent on the technology itself but also on the proficiency of the laboratory executing it. This guide provides a comparative overview of the principal analytical methods for **domoic acid**

determination and underscores the critical role of inter-laboratory comparison studies in ensuring data uniformity and trustworthiness across the global food safety landscape.

Core Analytical Methodologies for Domoic Acid Detection

The choice of an analytical method for **domoic acid** is driven by a balance of sensitivity, selectivity, sample throughput, and the intended application (e.g., regulatory monitoring, research, or rapid screening). Three methods form the cornerstone of **domoic acid** analysis: High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and the Enzyme-Linked Immunosorbent Assay (ELISA).

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

HPLC-UV is a foundational and robust technique for the quantitation of **domoic acid**. It is recognized as a reference method by many regulatory bodies, including the AOAC International Official Method 991.26.[\[2\]](#)[\[8\]](#)

- **Principle of Operation:** The method involves extracting **domoic acid** from the sample matrix (typically with an acidic aqueous solution), followed by a "clean-up" step to remove interfering compounds. A common clean-up technique is Solid Phase Extraction (SPE) using a strong anion exchange (SAX) cartridge. The purified extract is then injected into an HPLC system. The components of the extract are separated on a reversed-phase column, and as **domoic acid** elutes, its presence is detected by a UV detector set to the wavelength of its maximum absorbance (approximately 242 nm). Quantification is achieved by comparing the peak area of the sample to that of a certified reference standard.
- **Expertise & Causality:** The acidic extraction is crucial as it ensures the protonation of **domoic acid**'s carboxylic acid groups, enhancing its solubility in the aqueous extraction solvent. The SAX clean-up step is vital for removing co-extracted matrix components that could interfere with the UV detection, leading to falsely elevated results. The choice of a reversed-phase column is based on the polar nature of the **domoic acid** molecule.
- **Advantages:**

- Well-established and validated reference method.
- Relatively low-cost instrumentation compared to mass spectrometry.
- High reliability and reproducibility when performed correctly.
- Disadvantages:
 - Can be labor-intensive due to the multi-step sample clean-up.[9]
 - Susceptible to matrix interferences that may co-elute and absorb at 242 nm.
 - Lower sensitivity compared to LC-MS/MS, with detection limits typically in the range of 0.1 to 1.0 µg/g.[9][10]

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS has become the gold standard for confirmatory analysis and for applications requiring higher sensitivity and selectivity.

- Principle of Operation: Similar to HPLC-UV, the process begins with sample extraction and chromatographic separation. However, instead of a UV detector, the eluent from the LC column is directed into a mass spectrometer. The mass spectrometer ionizes the **domoic acid** molecules, selects the specific parent ion based on its mass-to-charge ratio (m/z), fragments it, and then detects specific fragment ions. This process, known as Multiple Reaction Monitoring (MRM), provides two layers of specificity (parent ion and fragment ions), making the method highly selective and sensitive.[11]
- Expertise & Causality: The high selectivity of MRM significantly reduces the impact of matrix effects, often simplifying or eliminating the need for extensive sample clean-up required for HPLC-UV.[9] This allows for faster sample preparation and higher throughput. The sensitivity of modern LC-MS/MS systems can reach sub-nanogram-per-gram levels, making it ideal for detecting trace amounts of the toxin in various matrices, including plasma and urine for toxicokinetic studies.[4][12]
- Advantages:

- Exceptional sensitivity and selectivity.[9][10]
- Reduced sample preparation time.
- Ability to confirm the identity of the analyte with high confidence.
- Capability for multi-toxin analysis in a single run.[11]
- Disadvantages:
 - Higher initial instrument cost and maintenance expenses.[10]
 - Requires more specialized operator expertise.
 - Can still be subject to matrix effects (ion suppression or enhancement), which must be controlled for, often through the use of isotopically labeled internal standards.

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is an immunoassay-based technique primarily used for rapid screening of a large number of samples. An AOAC-validated ELISA method (2006.02) is available for screening purposes.[8]

- Principle of Operation: This method utilizes antibodies specific to **domoic acid**. In a competitive ELISA format, microtiter plates are coated with DA-protein conjugates. Samples, standards, and a DA-specific antibody are added to the wells. Free DA in the sample competes with the coated DA for binding to the antibody. After an incubation and wash step, a secondary antibody linked to an enzyme is added, which binds to the primary antibody. Finally, a substrate is added that produces a color signal in the presence of the enzyme. The signal intensity is inversely proportional to the concentration of **domoic acid** in the sample.
- Expertise & Causality: ELISA kits are designed for ease of use and high throughput. The specificity is determined by the antibody's ability to bind to **domoic acid**. While highly effective for screening, it's crucial to understand that antibodies may sometimes cross-react with structurally similar but non-toxic compounds, potentially leading to false positives. Therefore, any positive result from an ELISA screen must be confirmed by a reference method like HPLC-UV or, preferably, LC-MS/MS.

- Advantages:
 - Rapid, with results obtainable in a few hours.
 - High-throughput capability, suitable for analyzing many samples simultaneously.
 - Cost-effective for screening purposes.
 - Available in user-friendly kit formats, including field-portable tests.[\[13\]](#)
- Disadvantages:
 - Primarily a screening tool; positive results require confirmation.
 - Potential for antibody cross-reactivity with other molecules.
 - Results are semi-quantitative and may have higher variability than chromatographic methods.

Comparative Summary of Analytical Methods

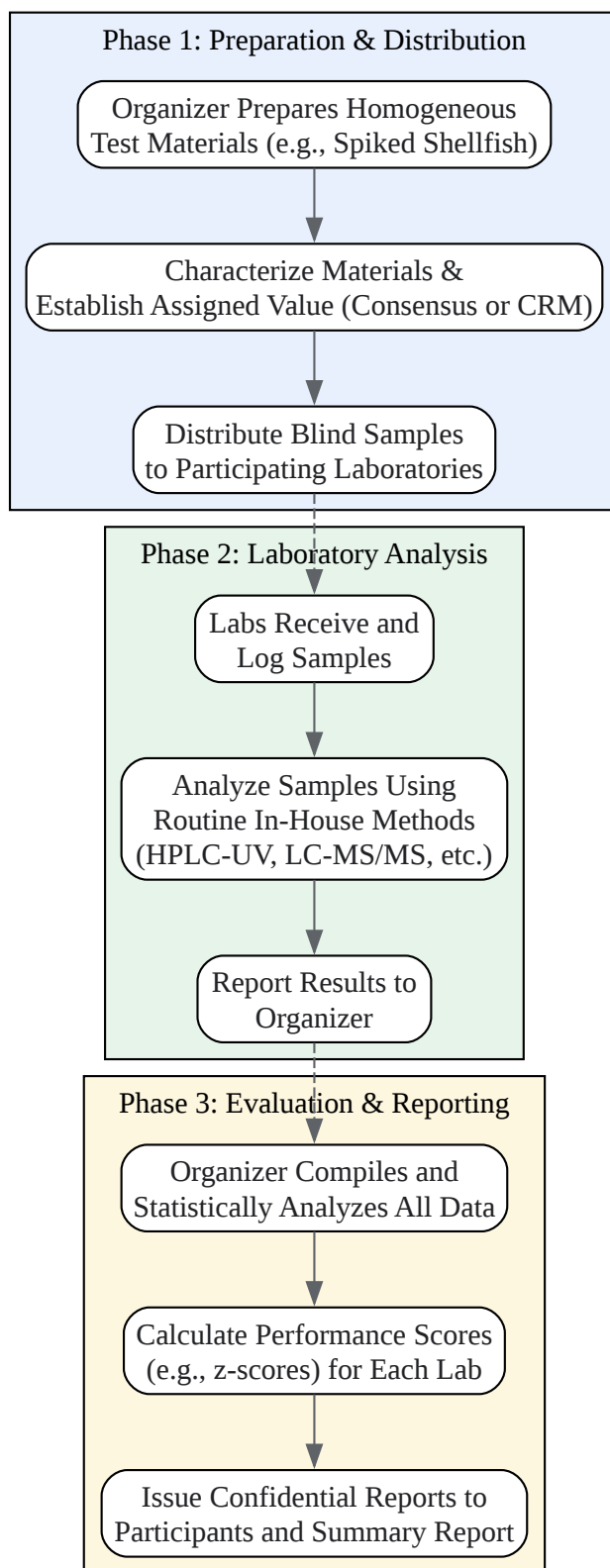
Feature	HPLC-UV	LC-MS/MS	ELISA
Primary Use	Routine Quantification, Reference Method	Confirmation, High-Sensitivity Quantification	Rapid Screening
Selectivity	Moderate	Very High	Moderate to High
Sensitivity (LOD)	~0.1 - 1.0 µg/g[9][10]	Low ng/g to pg/g[4][12]	~0.01 µg/g (in shellfish tissue)[14]
Sample Throughput	Low to Moderate	Moderate	High
Instrument Cost	Moderate	High	Low (for reader)
Cost per Sample	Moderate	High	Low
Operator Expertise	Intermediate	High	Low
Regulatory Status	AOAC Official Method 991.26[8]	Confirmatory Method	AOAC Official Method 2006.02 (Screening) [8]

The Central Pillar of Trust: Inter-laboratory Comparison Studies

While having validated methods is essential, it does not guarantee that every laboratory will produce comparable results. Method execution, instrument calibration, staff training, and quality control practices can all introduce variability. This is where inter-laboratory comparisons, also known as Proficiency Testing (PT), become indispensable.

An inter-laboratory comparison is a formal study in which a coordinating body distributes identical, homogeneous test materials to a group of participating laboratories for analysis.[15] [16] The laboratories analyze the samples using their routine methods and report their results back to the organizer. The organizer then performs a statistical evaluation of the data, providing each laboratory with a confidential assessment of its performance relative to its peers.[16]

Workflow of an Inter-laboratory Comparison



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Caption: General workflow of an inter-laboratory comparison study.

The Role of Certified Reference Materials (CRMs)

Trustworthy analytical measurements begin with proper calibration. Certified Reference Materials are highly characterized materials with a certified value for the analyte of interest (e.g., **domoic acid** concentration).^[17] They are produced by national metrology institutes like the National Research Council of Canada (NRC).^{[18][19]} Using CRMs for instrument calibration and for preparing quality control samples ensures that a laboratory's results are traceable to a recognized standard, which is a cornerstone of a self-validating system.^[17]

Experimental Protocol: AOAC Official Method 991.26 (HPLC-UV)

This protocol is a summary of the key steps for the determination of **domoic acid** in mussel tissue, a widely adopted reference method.

1. Extraction

- Weigh 50 g of homogenized mussel tissue into a blender.
- Add 100 mL of 0.1 N Hydrochloric Acid (HCl).
- Blend for 5 minutes at high speed.
- Transfer the mixture to a 250 mL beaker and place it in a boiling water bath for 5 minutes.^[20]
- Cool the mixture to room temperature.
- Transfer to a 200 mL volumetric flask and dilute to volume with 0.1 N HCl. Mix thoroughly.
- Centrifuge a portion of the extract at high speed for 10 minutes.

2. Sample Clean-up (Solid-Phase Extraction)

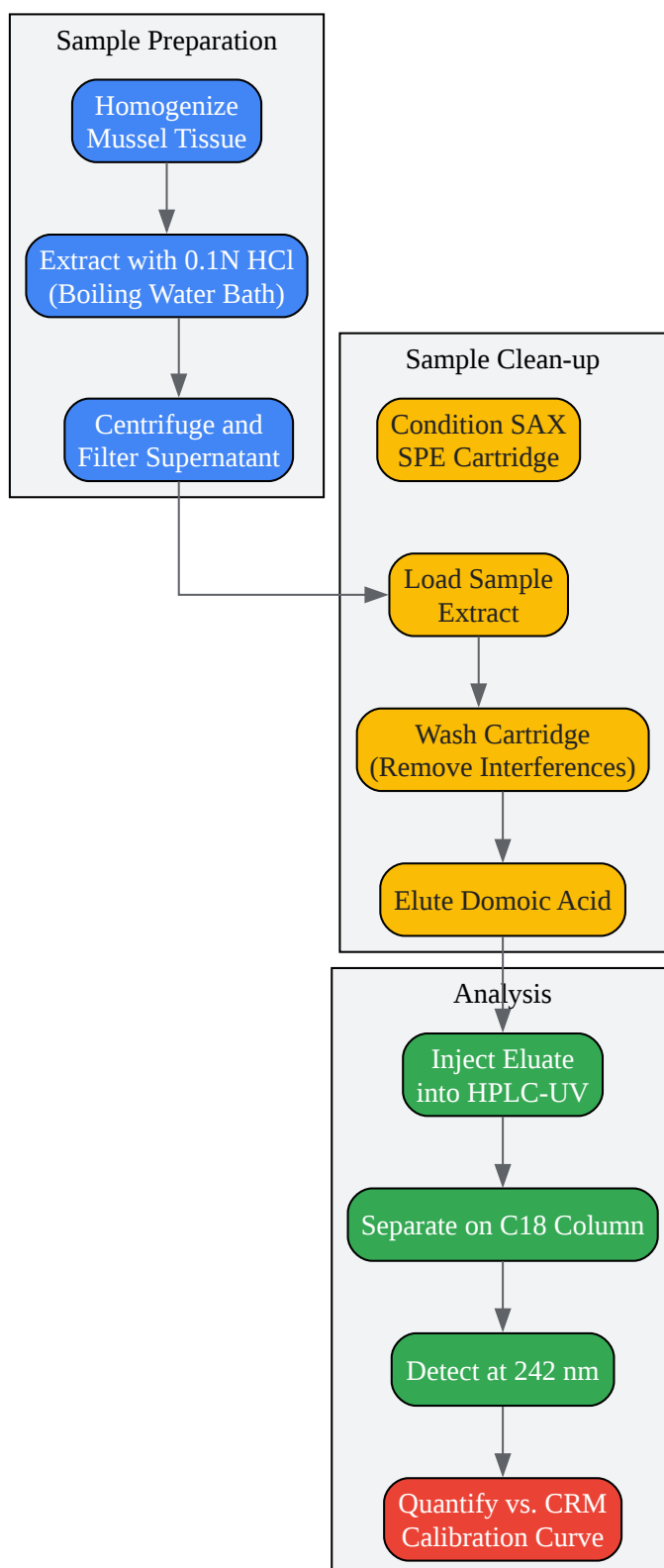
- Condition a Strong Anion Exchange (SAX) SPE cartridge by washing with 10% acetonitrile in water, followed by water.
- Load a filtered aliquot of the supernatant from the extraction step onto the cartridge.

- Wash the cartridge with water to remove interferences.
- Elute the **domoic acid** from the cartridge with an acidic mobile phase (e.g., 10% acetonitrile in water, adjusted to pH ~2.5).
- Collect the eluate for HPLC analysis.

3. HPLC-UV Analysis

- HPLC System: A standard liquid chromatograph equipped with a C18 reversed-phase column and a UV detector.
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 10:90 v/v) containing a buffer or acid (e.g., formic acid or trifluoroacetic acid) to maintain a pH of approximately 2.5.[\[20\]](#)
- Flow Rate: Typically 1.0 - 1.5 mL/min.
- Detection: UV absorbance at 242 nm.
- Calibration: Prepare a calibration curve using a certified **domoic acid** standard solution (CRM).[\[17\]](#)[\[18\]](#)
- Quantification: Inject the cleaned-up sample extract. Identify the **domoic acid** peak by its retention time and quantify by comparing its peak area to the calibration curve.

Workflow for AOAC Method 991.26



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Caption: Key steps in the AOAC 991.26 method for **domoic acid** analysis.

Conclusion: A Unified Approach to Seafood Safety

The accurate determination of **domoic acid** is a non-negotiable aspect of modern food safety. While powerful analytical tools like HPLC-UV, LC-MS/MS, and ELISA provide the technical means for this task, technology alone is insufficient. The true measure of reliability in the analytical community comes from demonstrable and consistent performance.

Inter-laboratory comparison studies serve as the ultimate validation system, challenging laboratories to prove their proficiency and helping to identify systemic errors or methodological drift. For researchers, regulators, and industry professionals, data from a laboratory that actively participates in proficiency testing and uses Certified Reference Materials provides the highest level of confidence. This commitment to quality assurance ensures that data is not just a number, but a trustworthy metric that protects public health and supports a safe global seafood supply.

References

- Life Course Considerations in Environmental Health: Developmental Neurotoxicity of **Domoic Acid** at Doses Below Acute Effect Levels in Adult Humans. PubMed Central.
- Certified Calibration Solution for **Domoic Acid**. LGC Standards.
- **Domoic Acid** Calibration Solution CRM certified reference material. Sigma-Aldrich.
- CRM-DA-h. National Research Council Canada.
- Fish and Fishery Products Hazards and Controls Guidance Fourth Edition – June 2021. Appendix 5: FDA and EPA Safety levels in Regulations and Guidance. FDA.
- List of **Domoic Acid** Reference Materials Commercially Available. Aesan.
- Marine Biotoxins in Shellfish **Domoic Acid**. The Fish Site.
- **Domoic acid**: Toxicity, Analytical Methods, and Safety Management. KoreaScience.
- Progresses of the Influencing Factors and Detection Methods of **Domoic Acid**. MDPI.
- Recent Updates of HPLC-UV and LC-MS Methods for **Domoic Acid** Detection: a Comparison Review. INIS-IAEA.
- **Domoic Acid**. CDPH - CA.gov.
- The origin of the regulatory limits for PSP and ASP toxins in shellfish. ResearchGate.
- **Domoic Acid**. Cifga.
- RECENT UPDATES OF HPLC-UV AND LC-MS METHODS FOR **DOMOIC ACID** DETECTION: A COMPARISON REVIEW. International Scientific Publications.
- Recent **domoic acid** closures of shellfish harvest areas in Washington State inland waterways. SoundToxins.

- Liquid chromatographic determination of **domoic acid** in mussels, using AOAC paralytic shellfish poison extraction procedure: collaborative study. PubMed.
- AOAC International (2000) AOAC Official Method 991.26 (2000). In Horwitz, W., Official Methods of Analysis of AOAC International, AOAC International, Gaithersburg, Maryland. Scientific Research Publishing.
- LC-UV and LC-MS methods for the determination of **domoic acid**. Marine OAR.
- Overview of Recent Liquid Chromatography Mass Spectrometry-Based Methods for Natural Toxins Detection in Food Products. PubMed Central.
- LC-MS/MS method for the detection of multiple classes of shellfish toxins. CABI Digital Library.
- Fast and Sensitive Method for Determination of **Domoic Acid** in Mussel Tissue. PMC.
- VALIDATION OF AN ANALYTICAL METHOD FOR THE DETERMINATION OF **DOMOIC ACID** IN SHELLFISH AND FINFISH BY RP-HPLC USING UV DETECTION. Aesan.
- RECENT UPDATES OF HPLC-UV AND LC-MS METHODS FOR **DOMOIC ACID** DETECTION: A COMPARISON REVIEW. International Scientific Publications.
- Validated HPLC-MS/MS Method To Quantify Low Levels of **Domoic Acid** in Plasma and Urine after Subacute Exposure. ACS Publications.
- Environmental **domoic acid** test. Innovation, Science and Economic Development Canada.
- **Domoic Acid** ELISA Test Kit (520505) Validation. goldstandarddiagnostics.us.
- Algal Toxin Proficiency Testing. goldstandarddiagnostics.us.
- **Domoic Acid**. CDPH - CA.gov.

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Sources

- 1. Domoic Acid [cdph.ca.gov]
- 2. AOAC International (2000) AOAC Official Method 991.26 (2000). In Horwitz, W., Official Methods of Analysis of AOAC International, AOAC International, Gaithersburg, Maryland. - References - Scientific Research Publishing [scirp.org]
- 3. Domoic Acid [cdph.ca.gov]
- 4. Fast and Sensitive Method for Determination of Domoic Acid in Mussel Tissue - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Life Course Considerations in Environmental Health: Developmental Neurotoxicity of Domoic Acid at Doses Below Acute Effect Levels in Adult Humans - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fda.gov [fda.gov]
- 7. researchgate.net [researchgate.net]
- 8. Marine Biotoxins in Shellfish Domoic Acid | The Fish Site [thefishsite.com]
- 9. scientific-publications.net [scientific-publications.net]
- 10. scientific-publications.net [scientific-publications.net]
- 11. Overview of Recent Liquid Chromatography Mass Spectrometry-Based Methods for Natural Toxins Detection in Food Products - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Environmental domoic acid test [ised-isde.canada.ca]
- 14. goldstandarddiagnostics.us [goldstandarddiagnostics.us]
- 15. DSpace [oar.marine.ie]
- 16. Algal Toxin Proficiency Testing [goldstandarddiagnostics.us]
- 17. Domoic Acid Calibration Solution CRM certified reference material | Sigma-Aldrich [sigmaaldrich.com]
- 18. CRM-DA-h | National Research Council Canada [nrc.canada.ca]
- 19. aesan.gob.es [aesan.gob.es]
- 20. Liquid chromatographic determination of domoic acid in mussels, using AOAC paralytic shellfish poison extraction procedure: collaborative study - PubMed [pubmed.ncbi.nlm.nih.gov]
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